

TSCHIMGANIDINE: A Technical Guide to its Role in Improving Glucose Homeostasis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *TSCHIMGANIDINE*

Cat. No.: *B000101*

[Get Quote](#)

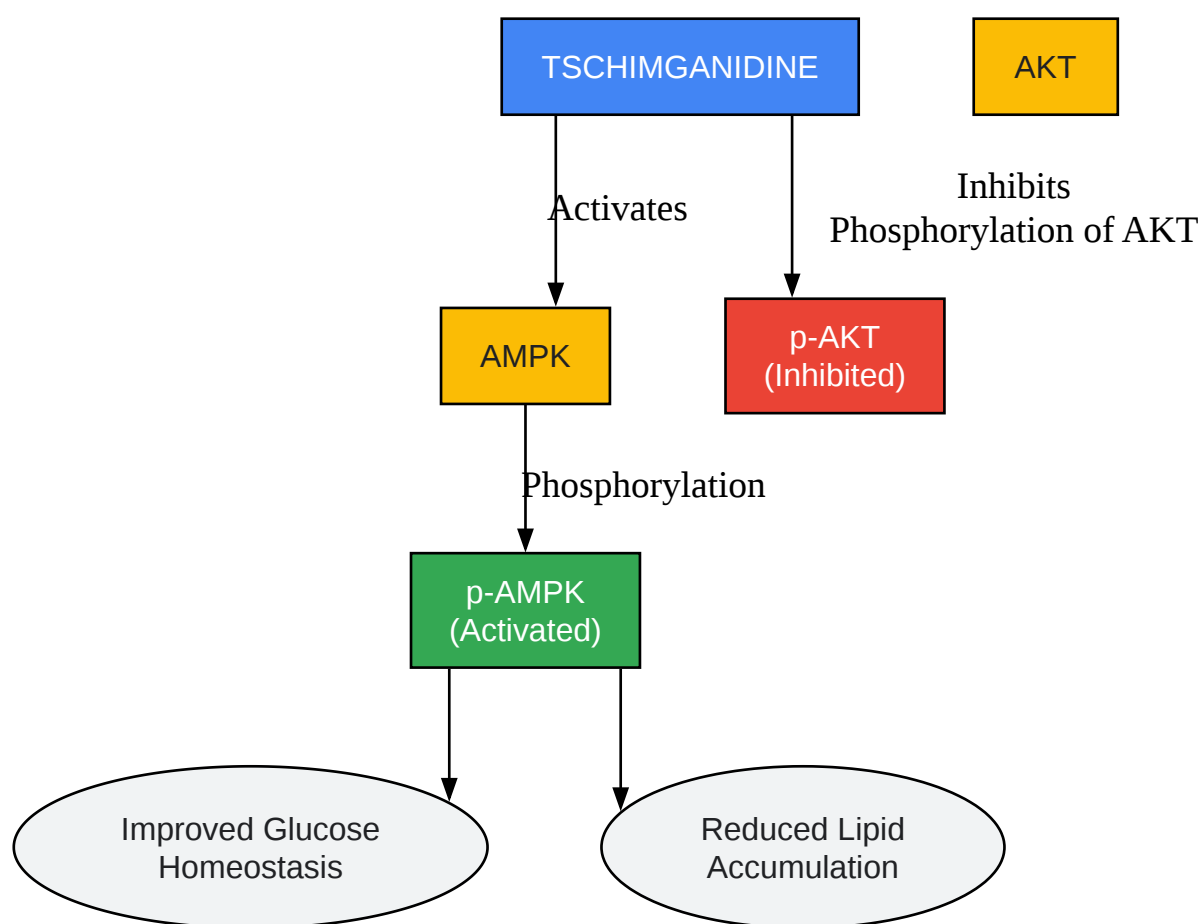
For Researchers, Scientists, and Drug Development Professionals

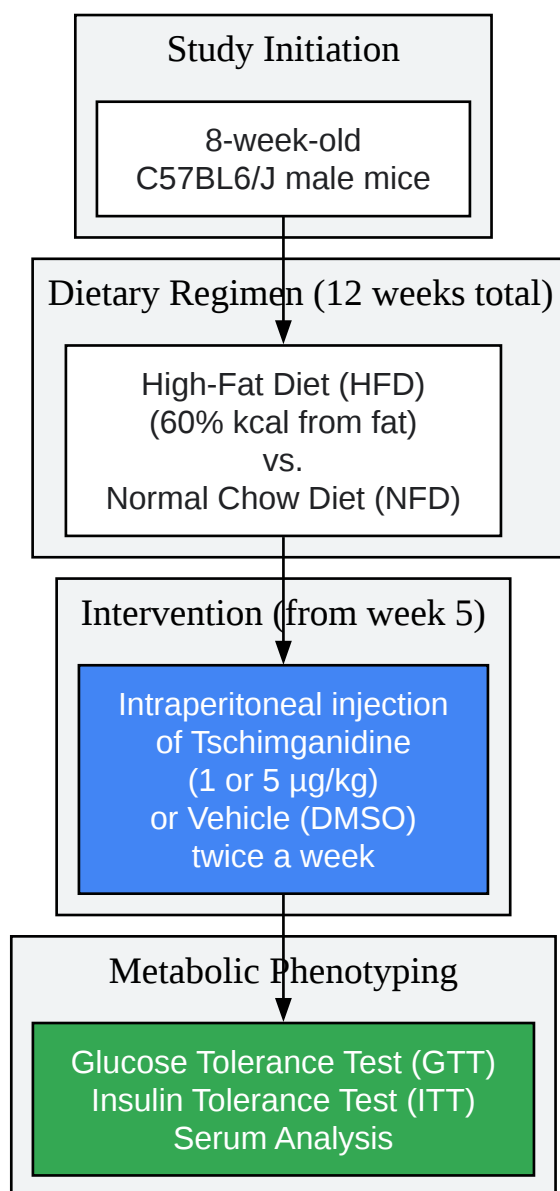
This technical guide provides an in-depth analysis of **TSCHIMGANIDINE**, a terpenoid compound isolated from the Umbelliferae family, and its effects on glucose homeostasis. The information presented is based on preclinical in vivo studies and is intended to inform further research and development efforts.

Core Mechanism of Action: AMPK Activation

Tschimganidine has been shown to exert its metabolic benefits primarily through the activation of AMP-activated protein kinase (AMPK), a key regulator of cellular energy homeostasis.[1][2][3] Concurrently, it has been observed to decrease the phosphorylation of AKT, another crucial component of metabolic signaling pathways.[1][2] The activation of AMPK by **tschimganidine** leads to downstream effects that collectively contribute to improved glucose metabolism and reduced lipid accumulation.[1][3]

Signaling Pathway





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tschimganidine reduces lipid accumulation through AMPK activation and alleviates high-fat diet-induced metabolic diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Tschimganidine reduces lipid accumulation through AMPK activation and alleviates high-fat diet-induced metabolic diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [TSCHIMGANIDINE: A Technical Guide to its Role in Improving Glucose Homeostasis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b000101#tschimganidine-for-improving-glucose-homeostasis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com